

# Thiodiglycolic Acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Thiodiglycolic acid*

Cat. No.: B1683132

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CAS Number: 123-93-3

This technical guide provides an in-depth overview of **thiodiglycolic acid**, a dicarboxylic acid with significant applications in research and industry. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, safety data, experimental protocols, and biological relevance.

## Chemical and Physical Properties

**Thiodiglycolic acid**, also known as 2,2'-thiodiacetic acid, is a sulfur-containing organic compound. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	123-93-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C4H6O4S	<a href="#">[3]</a>
Molecular Weight	150.15 g/mol	<a href="#">[3]</a>
Appearance	White to off-white crystalline powder	<a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	128-132 °C	<a href="#">[4]</a>
Water Solubility	400 g/L	<a href="#">[6]</a>
pKa1	3.32	<a href="#">[6]</a>
pKa2	4.29	<a href="#">[6]</a>

## Safety Data Sheet Summary

**Thiodiglycolic acid** is classified as a hazardous substance. A summary of its key safety information is provided below. For complete safety information, please refer to a full Safety Data Sheet (SDS) from a chemical supplier.

Hazard Category	Description	Precautionary Measures	Reference
Skin Corrosion/Irritation	Category 2: Causes skin irritation.	Wear protective gloves and clothing. Wash skin thoroughly after handling.	<a href="#">[2]</a>
Serious Eye Damage/Irritation	Category 2: Causes serious eye irritation.	Wear eye protection. If in eyes, rinse cautiously with water for several minutes.	<a href="#">[2]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation.	Avoid breathing dust. Use only outdoors or in a well-ventilated area.	<a href="#">[2]</a>

## Experimental Protocols

### Synthesis of Thiodiglycolic Acid

#### Method 1: From Bromoacetic Acid and Hydrogen Sulfide

This method describes the synthesis of **thiodiglycolic acid** catalyzed by aqueous hydrogen bromide.

- Materials: Bromoacetic acid, hydrogen sulfide, aqueous hydrogen bromide.
- Procedure:
  - Charge a suitable reactor with bromoacetic acid and aqueous hydrogen bromide.
  - Introduce hydrogen sulfide into the reactor.
  - Heat the mixture to a temperature between 90°C and 220°C under a pressure of 0.1 to 100 atmospheres.
  - Maintain the reaction for a sufficient time to allow for the formation of **thiodiglycolic acid**.

- Upon completion, cool the reactor and isolate the product. The product may be purified by crystallization.[3]

#### Method 2: From Thioglycolic Acid

This protocol outlines the synthesis of 2,2'-dithiodiacetic acid, which can be a precursor or related compound in some contexts.

- Materials: 2-mercaptopropanoic acid (thioglycolic acid), propyl acetate, potassium iodide, 30 wt% hydrogen peroxide, saturated sodium sulfite solution.
- Procedure:
  - At 30°C, mix 120 g of 2-mercaptopropanoic acid, 700 g of propyl acetate, and 1.0 g of potassium iodide until a homogeneous solution is obtained.
  - Add 90 g of 30 wt% H<sub>2</sub>O<sub>2</sub> dropwise to the solution.
  - Allow the reaction to proceed for 4 hours.
  - Wash the resulting solution with 300 mL of saturated Na<sub>2</sub>SO<sub>3</sub> aqueous solution.
  - Remove the propyl acetate under reduced pressure to obtain the product.[2]

## Quantitative Analysis of Thiodiglycolic Acid in Urine

This method is used for the biological monitoring of exposure to vinyl chloride, as **thiodiglycolic acid** is a major metabolite.

- Principle: Gas chromatography-mass spectrometry (GC-MS) is used to quantify **thiodiglycolic acid** in urine samples after derivatization.
- Procedure:
  - To a urine sample, add an internal standard (e.g., o-phthalic acid).
  - Perform an ethyl acetate extraction of the acidified urine.
  - Evaporate the solvent.

- Derivatize the residue with a silylating agent, such as N-trimethylsilyl-diethylamine in pyridine (1:1).
- Analyze the derivatized sample by GC-MS.[\[7\]](#)

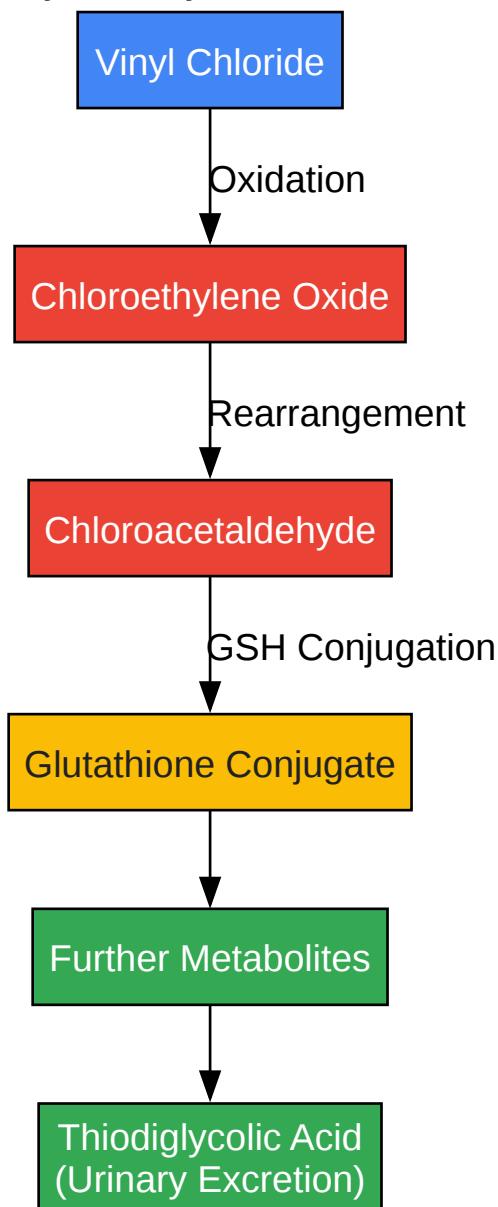
## Biological Significance and Pathways

**Thiodiglycolic acid** is a significant metabolite of several industrial chemicals and has been studied as a biomarker for exposure. It is also involved in endogenous metabolic pathways of sulfur-containing amino acids.

## Metabolism of Vinyl Chloride

Vinyl chloride, a known human carcinogen, is metabolized in the body to chloroethylene oxide and chloroacetaldehyde, which are then detoxified through conjugation with glutathione. The subsequent metabolism of the glutathione conjugate leads to the formation and urinary excretion of **thiodiglycolic acid**.[\[8\]](#) The level of **thiodiglycolic acid** in urine can be correlated with the extent of vinyl chloride exposure.[\[7\]](#)[\[8\]](#)

## Metabolic Pathway of Vinyl Chloride to Thiodiglycolic Acid

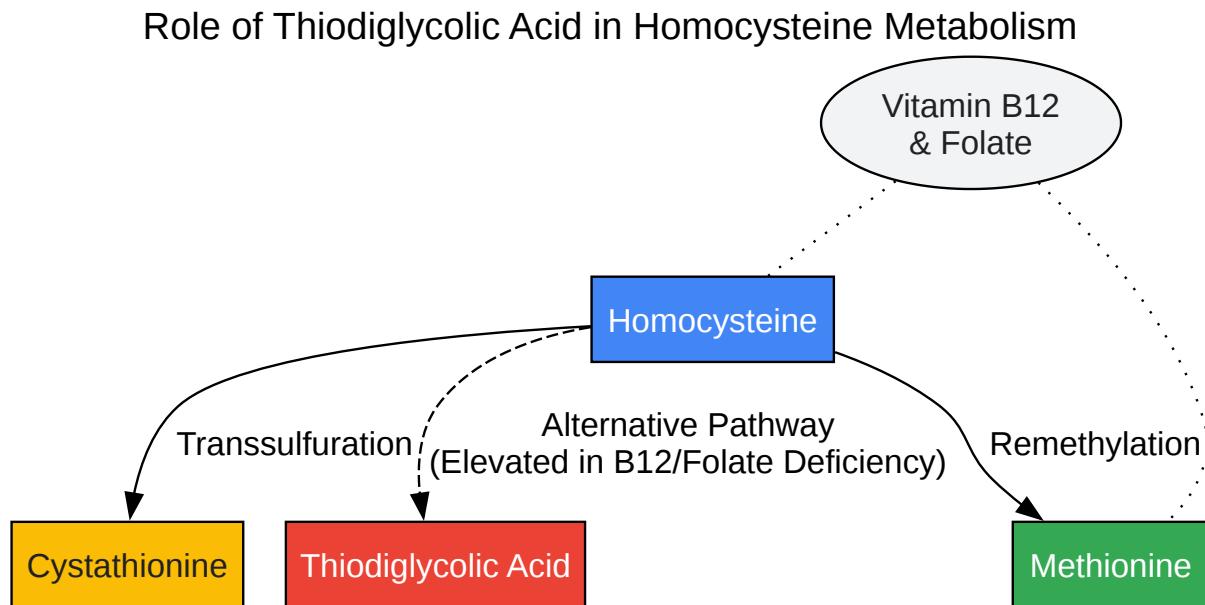
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Caption: Metabolic conversion of vinyl chloride to **thiodiglycolic acid**.

## Role in Homocysteine Metabolism

**Thiodiglycolic acid** has been identified as a urinary biomarker in studies of metabolic imbalances related to vitamin B12 and folate deficiencies, which can lead to hyperhomocysteinuria.<sup>[9][10]</sup> The formation of **thiodiglycolic acid** in this context is thought to arise from alternative metabolic pathways of homocysteine. The determination of urinary

**thiodiglycolic acid** can be a tool to assess the efficacy of treatment with vitamin B12 and folates in patients with certain types of homocystinuria.[9][10]



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Caption: Formation of **thiodiglycolic acid** from homocysteine.

## Applications

Beyond its role as a biomarker, **thiodiglycolic acid** has several industrial and laboratory applications:

- Cosmetics: Used in hair care products, such as permanent wave solutions, as a reducing agent.
- Chemical Synthesis: Serves as a raw material for the production of various chemicals, including pharmaceuticals and dyes.[6]
- Analytical Chemistry: Employed as a reagent for the detection of metal ions like iron, copper, lead, and mercury.[6]

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- To cite this document: BenchChem. [Thiodiglycolic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1683132#thiodiglycolic-acid-cas-number-and-safety-data-sheet\]](https://www.benchchem.com/product/b1683132#thiodiglycolic-acid-cas-number-and-safety-data-sheet)

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